

2-Bromoisonicotinic Acid: A Versatile Scaffold for Advanced Organic Synthesis

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Compound of Interest

Compound Name: 2-Bromoisonicotinic acid

Cat. No.: B184069

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromoisonicotinic acid is a highly valuable and versatile building block in modern organic synthesis. Its unique structure, featuring a pyridine ring substituted with a bromine atom at the 2-position and a carboxylic acid at the 4-position, offers two distinct and reactive sites for functionalization. This dual reactivity makes it an ideal starting material for the construction of a diverse array of complex molecules, particularly in the fields of medicinal chemistry and materials science. The bromine atom serves as a key handle for a variety of palladium-catalyzed cross-coupling reactions, enabling the formation of new carbon-carbon and carbon-heteroatom bonds. Simultaneously, the carboxylic acid group provides a site for modifications such as esterification, amidation, and other transformations. This guide provides a comprehensive overview of the properties, reactivity, and synthetic applications of **2-bromoisonicotinic acid**, with a focus on its utility in palladium-catalyzed cross-coupling reactions.

Physicochemical and Safety Data

A thorough understanding of the physical and chemical properties of a building block is crucial for its effective use in synthesis. The key properties of **2-bromoisonicotinic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₄ BrNO ₂
Molecular Weight	202.01 g/mol
CAS Number	66572-56-3
Appearance	Off-white to light yellow crystalline powder
Melting Point	238-242 °C
Solubility	Sparingly soluble in water, soluble in organic solvents like DMF and DMSO
Purity	Typically >98%

Safety Information: **2-Bromoisonicotinic acid** should be handled with care in a well-ventilated fume hood. It is known to cause skin and serious eye irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn at all times.

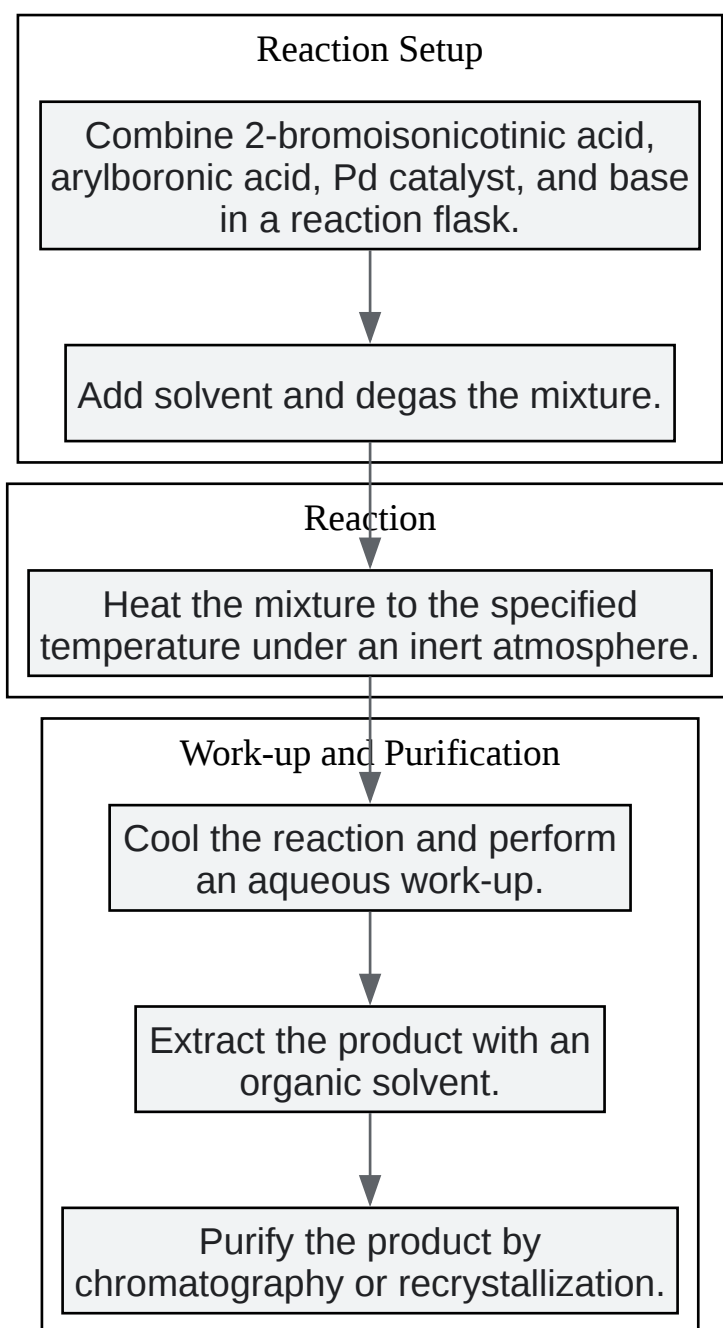
Reactivity and Applications in Cross-Coupling Reactions

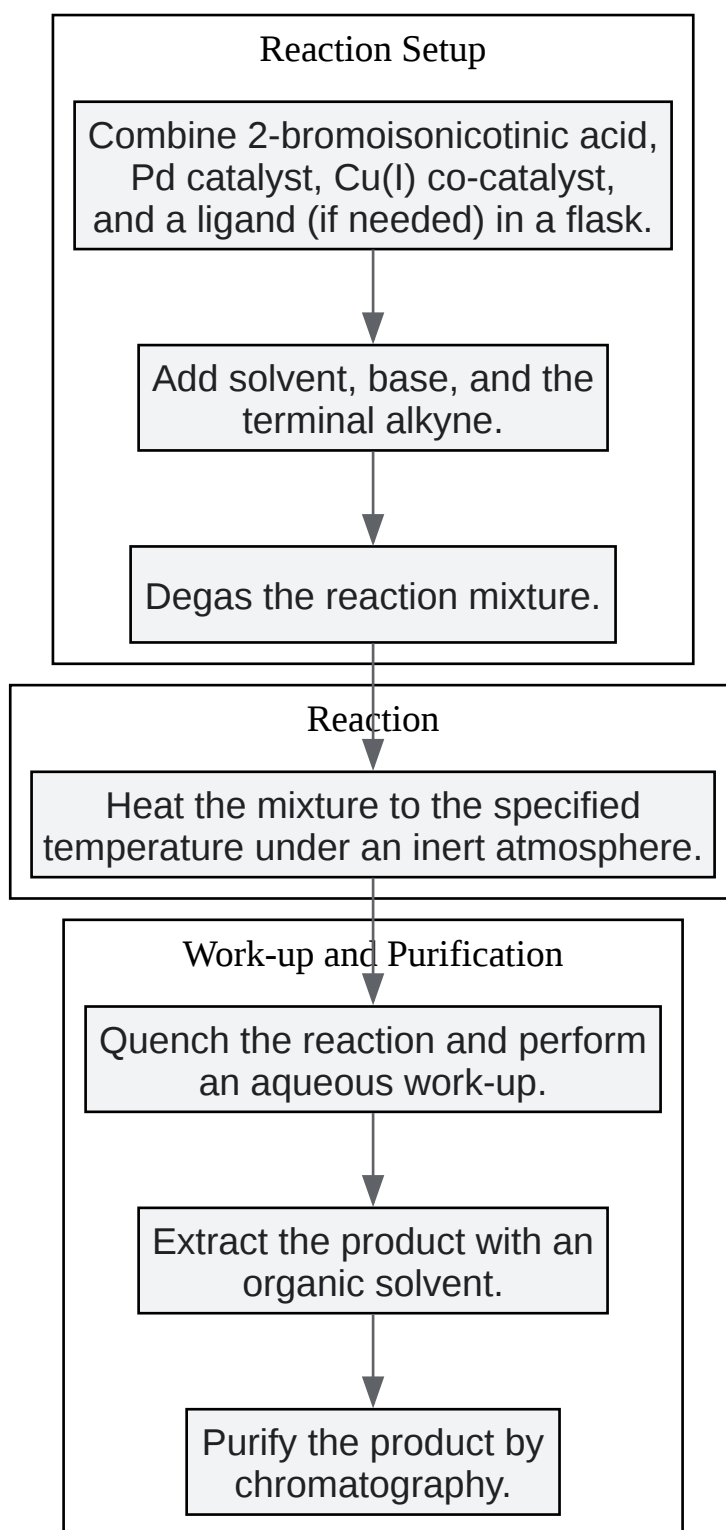
The synthetic utility of **2-bromoisonicotinic acid** is largely defined by its reactivity in palladium-catalyzed cross-coupling reactions. The electron-deficient nature of the pyridine ring, coupled with the C-Br bond, makes it an excellent substrate for a variety of transformations.

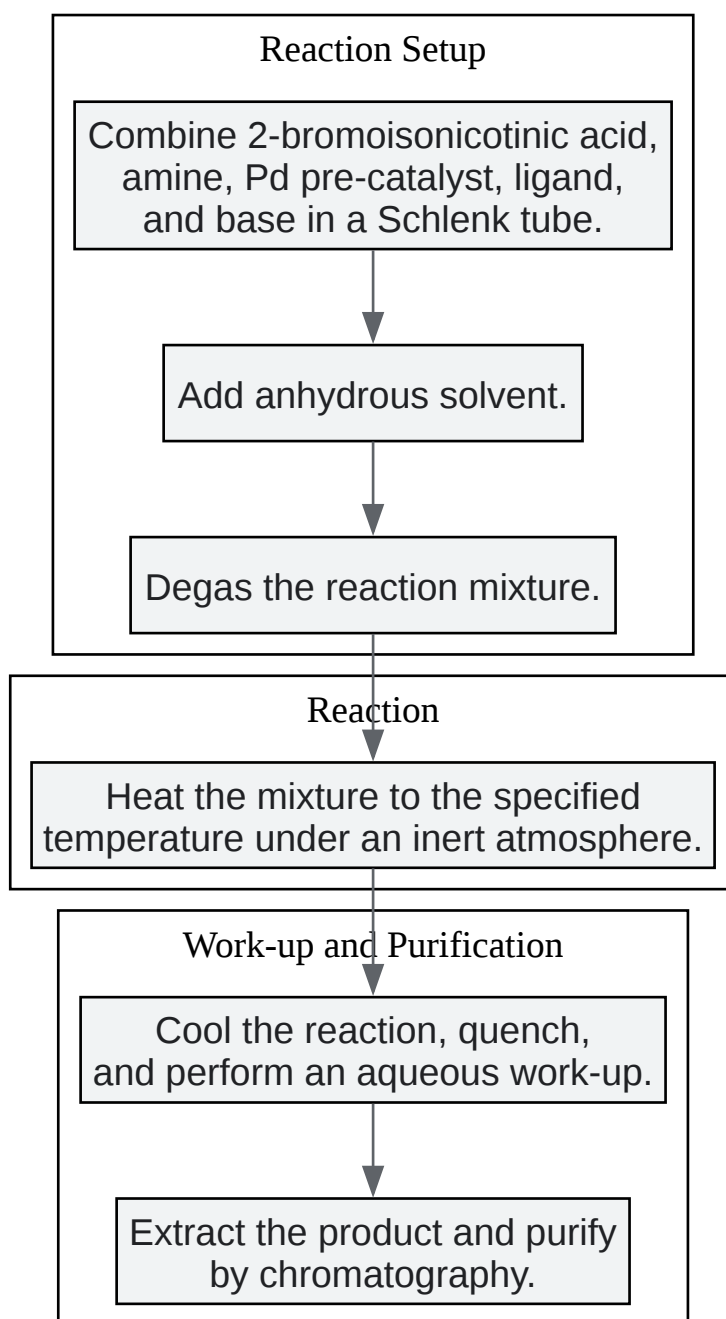
Suzuki-Miyaura Coupling

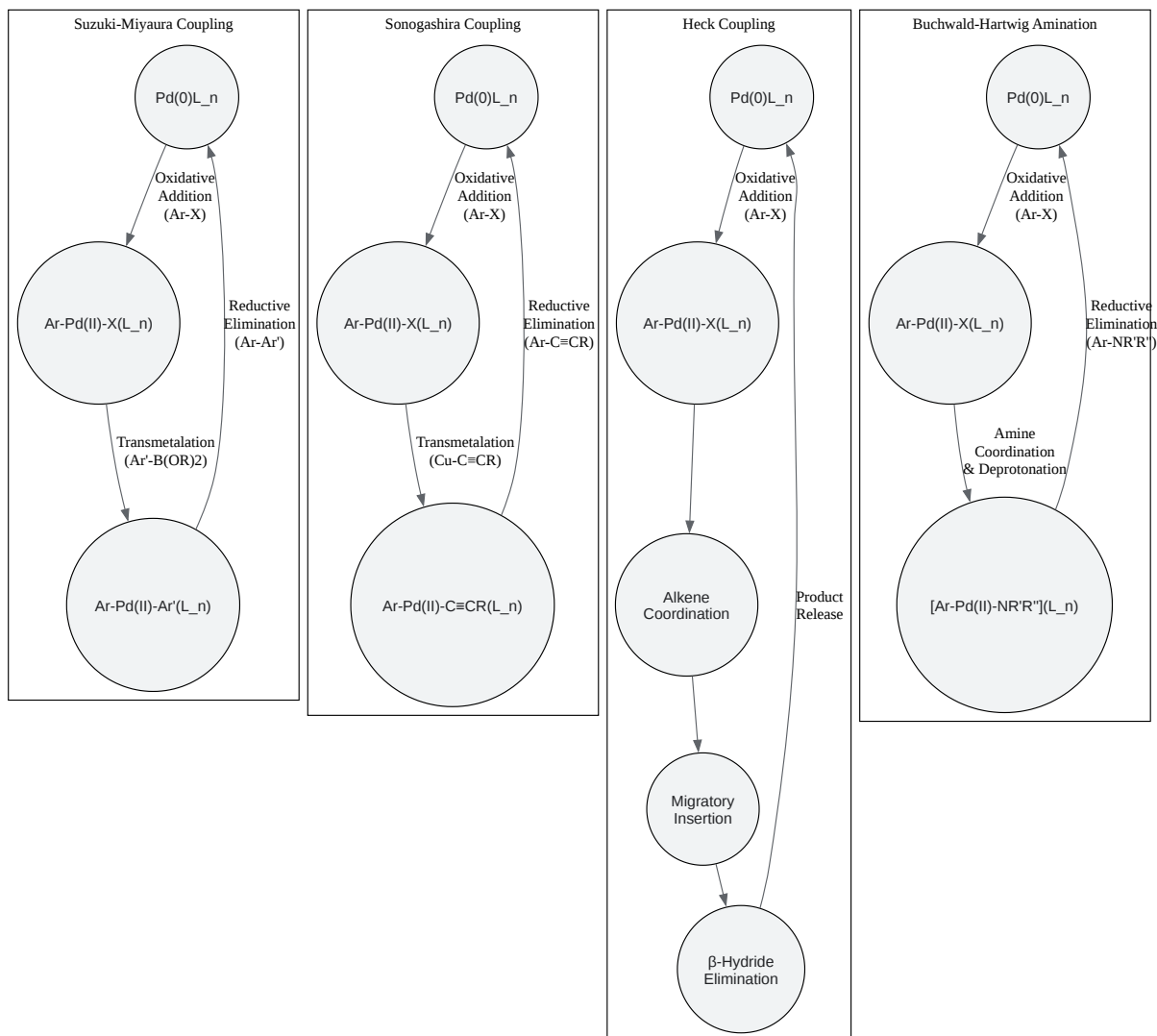
The Suzuki-Miyaura coupling is a powerful method for the formation of C-C bonds between an organohalide and an organoboron compound. In the context of **2-bromoisonicotinic acid**, this reaction allows for the introduction of a wide range of aryl and heteroaryl substituents at the 2-position, leading to the synthesis of 2-arylisonicotinic acids. These products are valuable intermediates in the development of pharmaceuticals and functional materials.

Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling of **2-Bromoisonicotinic Acid**









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